

# An In-Depth Technical Guide to Bicinchoninic Acid Disodium Salt and Its Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bicinchoninic acid disodium salt*

Cat. No.: *B1667841*

[Get Quote](#)

**Authored by: Gemini AI**

## Abstract

**Bicinchoninic acid disodium salt** is a highly sensitive and stable colorimetric reagent with significant applications in biochemical analysis. This guide provides a comprehensive overview of its chemical properties, and primary uses, with a detailed focus on the widely adopted Bicinchoninic Acid (BCA) protein assay. Furthermore, this document outlines the assay's underlying chemical principles, presents detailed experimental protocols, and offers a comparative analysis with other common protein quantification methods. Additionally, the application of **bicinchoninic acid disodium salt** in the determination of reducing sugars is explored, providing researchers with a versatile tool for carbohydrate analysis. This technical guide is intended to serve as a valuable resource for laboratory professionals seeking to employ this reagent in their research and development endeavors.

## Introduction to Bicinchoninic Acid Disodium Salt

**Bicinchoninic acid disodium salt**, also known as 2,2'-Biquinoline-4,4'-dicarboxylic acid disodium salt, is a white to light yellow crystalline powder.<sup>[1]</sup> Its primary utility in the laboratory stems from its ability to form a stable, intensely colored complex with cuprous ions ( $\text{Cu}^{1+}$ ). This property is the cornerstone of the Bicinchoninic Acid (BCA) assay, a method extensively used for the quantification of total protein in biological samples.<sup>[1][2]</sup> Beyond protein analysis, this reagent is also employed for the determination of reducing sugars and for monitoring the activity of enzymes such as chitinases.<sup>[2][3][4]</sup>

Chemical and Physical Properties:

Property	Value
CAS Number	979-88-4
Molecular Formula	C <sub>20</sub> H <sub>10</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>4</sub>
Molecular Weight	388.28 g/mol (anhydrous basis)[3]
Appearance	White to light yellow powder[1][3]
Solubility	Soluble in water

## The Bicinchoninic Acid (BCA) Protein Assay

The BCA assay is a robust and sensitive method for determining the total concentration of protein in a solution. It is favored for its compatibility with a wide range of detergents and other common laboratory reagents that can interfere with other protein assays like the Bradford or Lowry methods.[2][5]

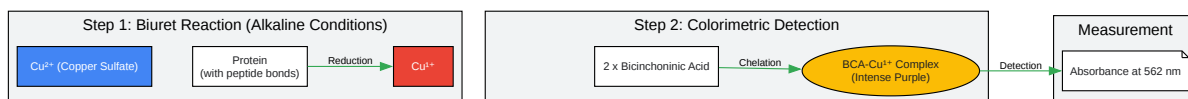
### Principle of the BCA Assay

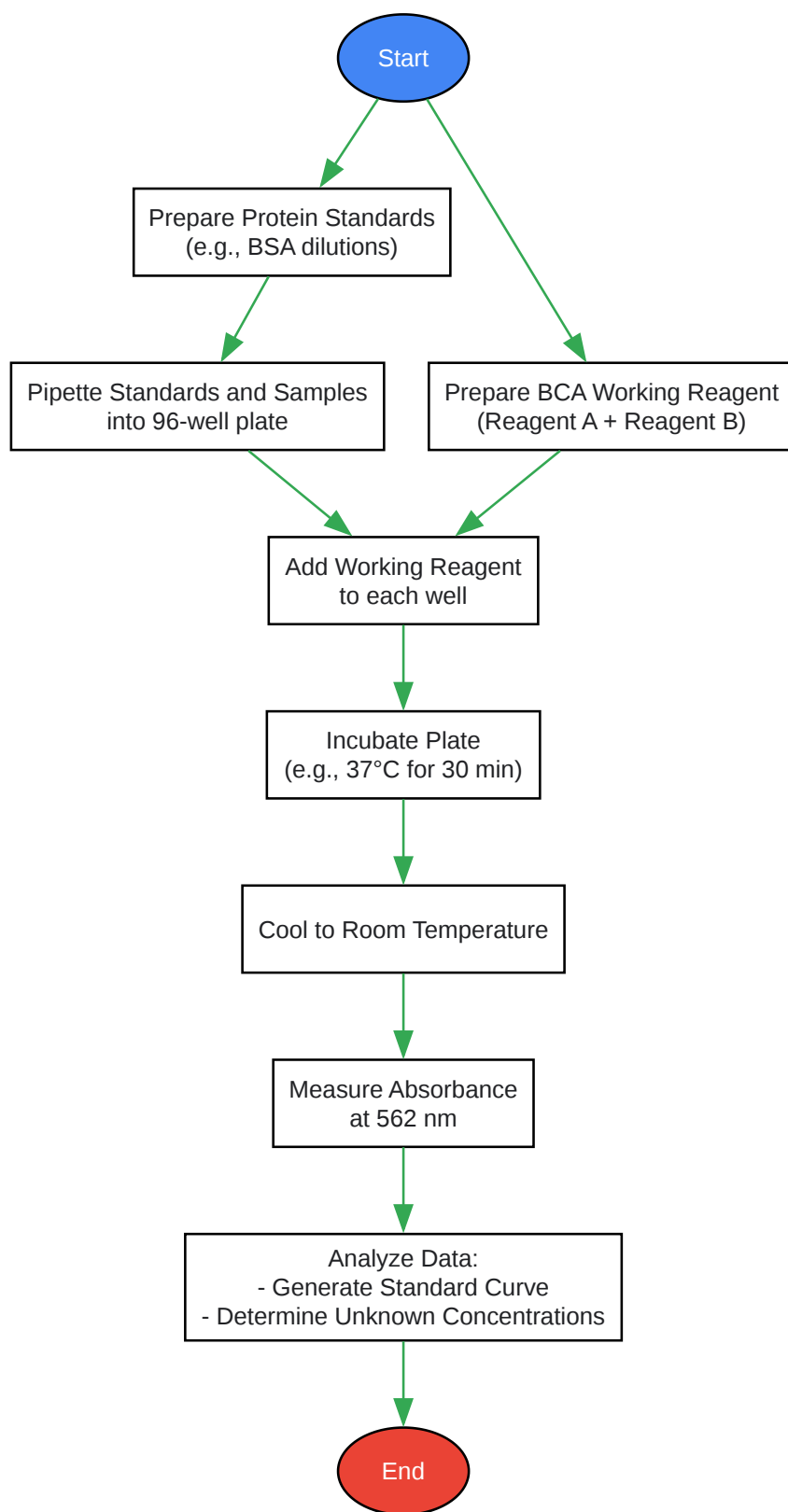
The BCA assay is a two-step colorimetric method.[6][7]

- Biuret Reaction:** Under alkaline conditions, the peptide bonds in proteins reduce cupric ions (Cu<sup>2+</sup>) to cuprous ions (Cu<sup>1+</sup>).[6][8] The amount of Cu<sup>1+</sup> produced is directly proportional to the number of peptide bonds, and therefore, the amount of protein present in the sample. Certain amino acid residues, namely cysteine, cystine, tryptophan, and tyrosine, also contribute to this reduction, enhancing the sensitivity of the assay.[8]
- BCA-Copper Complex Formation:** Two molecules of bicinchoninic acid chelate with one cuprous ion (Cu<sup>1+</sup>) to form an intense purple-colored, water-soluble complex.[6][8][9] This complex exhibits a strong absorbance at a wavelength of 562 nm.[6][8][9] The intensity of the color, measured spectrophotometrically, is nearly linear with increasing protein concentrations over a broad range.[9]

### Signaling Pathway: BCA Assay Reaction Mechanism

The following diagram illustrates the chemical transformations that occur during the BCA protein assay.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. assets.fishersci.com [assets.fishersci.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. qb3.berkeley.edu [qb3.berkeley.edu]
- 6. What interferes with BCA assays? | AAT Bioquest [aatbio.com]
- 7. Protocol for Bicinchoninic Acid (BCA) Protein Assay - Creative Proteomics [creative-proteomics.com]
- 8. benchchem.com [benchchem.com]
- 9. Bicinchoninic acid assay - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Bicinchoninic Acid Disodium Salt and Its Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667841#what-is-bicinchoninic-acid-disodium-salt-and-its-uses]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)